

# hazards and safety precautions for 2,4-Difluorotoluene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Difluorotoluene

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An In-depth Technical Guide to the Hazards and Safety Precautions for **2,4-Difluorotoluene**

This guide provides comprehensive safety information for researchers, scientists, and drug development professionals working with **2,4-Difluorotoluene** (CAS No. 452-76-6). It details the substance's hazards, necessary safety precautions, and emergency procedures to ensure safe handling and use in a laboratory and development setting.

## Chemical and Physical Properties

**2,4-Difluorotoluene** is a flammable liquid and vapor.<sup>[1]</sup> It is crucial to understand its physical properties to handle it safely.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> F <sub>2</sub>	[2][3][4]
Molecular Weight	128.12 g/mol	[2][3][4]
Appearance	Clear, colorless liquid	[4][5]
Boiling Point	113-117 °C	[3]
Density	1.12 g/mL at 25 °C	[3]
Flash Point	15 °C (59 °F) - closed cup	[3]
Refractive Index	n <sub>20/D</sub> 1.449	[3]

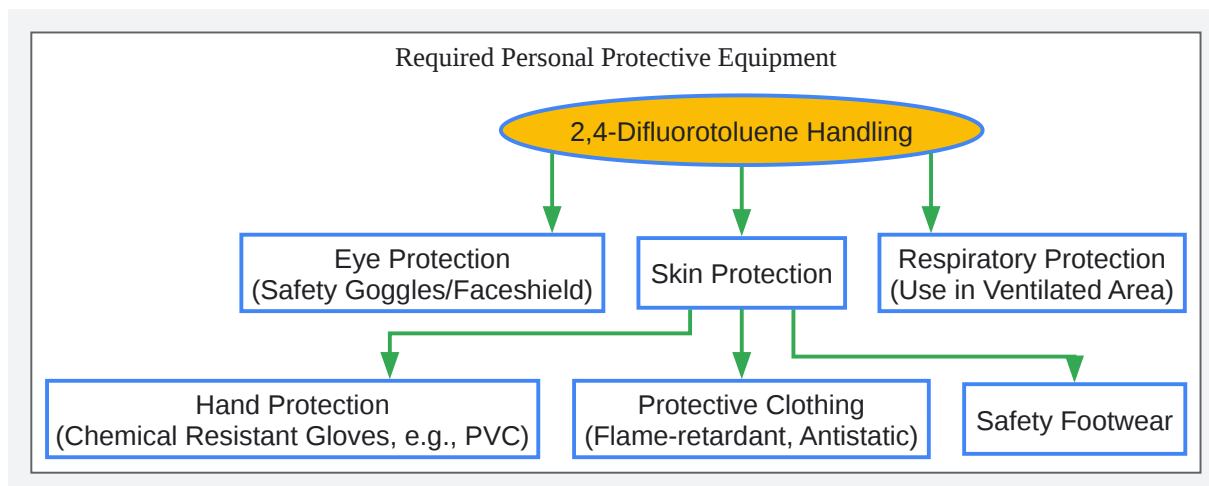
## Hazard Identification and Classification

**2,4-Difluorotoluene** is classified as a hazardous substance with multiple risk factors.[\[1\]](#)

Hazard Classification	GHS Code	Description	Source
Flammable Liquids	H225 / H226	Highly flammable liquid and vapor	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Acute Toxicity (Oral)	H302	Harmful if swallowed	<a href="#">[1]</a>
Skin Corrosion/Irritation	H315	Causes skin irritation	<a href="#">[1]</a> <a href="#">[7]</a>
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	<a href="#">[1]</a> <a href="#">[7]</a>
Specific Target Organ Toxicity - Single Exposure	H335	May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[7]</a>
Hazardous to the Aquatic Environment (Long-Term)	H412	Harmful to aquatic life with long lasting effects	<a href="#">[1]</a>

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent personal exposure.[\[1\]](#)



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Caption: Required Personal Protective Equipment (PPE) for handling **2,4-Difluorotoluene**.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risks.

Handling:

- Avoid all personal contact, including inhalation of vapors.[1]
- Use in a well-ventilated area and prevent the concentration of vapors in low-lying areas.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][8] No smoking is permitted in handling areas.[1][6]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Take precautionary measures against static discharge.[8] Ground and bond containers and receiving equipment during transfer.[1][6]
- Use only non-sparking tools.[1][6]

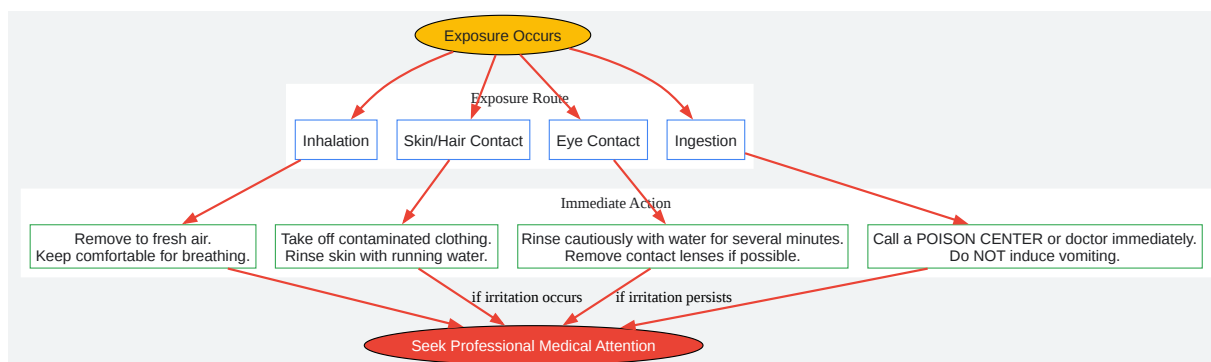
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]

Storage:

- Store in original containers in an approved flame-proof area.[1]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[8][9]
- Store away from incompatible materials such as oxidizing agents.[1]
- Protect containers from physical damage and check regularly for leaks.[1]

## First Aid Measures

Immediate and appropriate first aid is essential in the event of exposure.



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Caption: Emergency first aid workflow for exposure to **2,4-Difluorotoluene**.

- After Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1]
- After Skin Contact: Immediately take off all contaminated clothing. Flush skin and hair with running water and soap if available.[1] Seek medical attention if irritation occurs.[1]
- After Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do so. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[1]
- After Ingestion: If swallowed, refer for medical attention without delay.[1] Rinse mouth.[1] Do NOT induce vomiting.[10] Qualified first-aid personnel should provide supportive measures.[1]

## Emergency Procedures

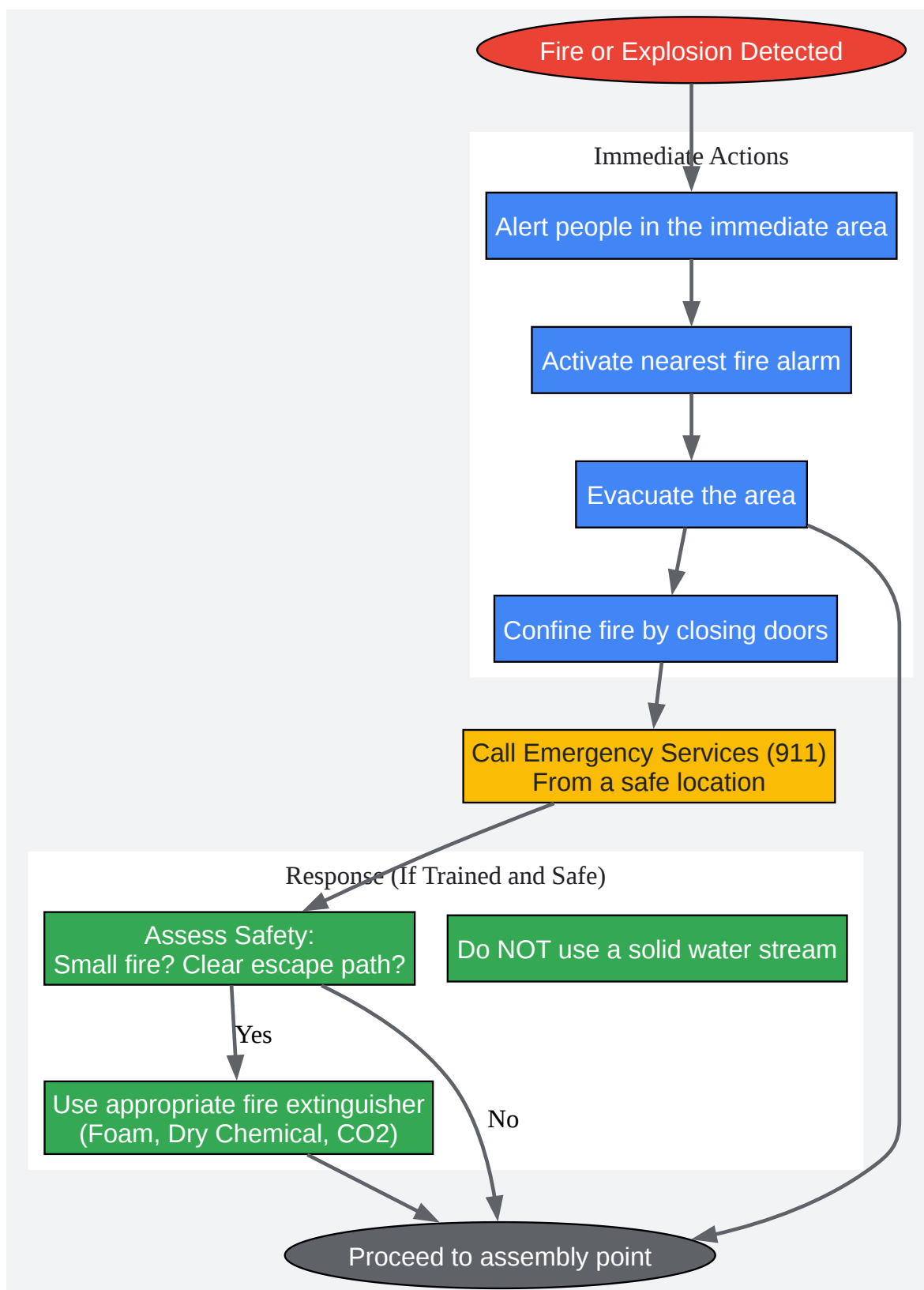
Spill Response:

- Minor Spills: Remove all ignition sources.[1] Clean up spills immediately.[1] Avoid breathing vapors and contact with skin and eyes.[1] Use protective equipment. Contain and absorb the spill with an inert material like vermiculite or sand, then collect in a suitable container for disposal.[1]
- Major Spills: Evacuate personnel and move upwind.[1] Alert the fire brigade and inform them of the location and nature of the hazard.[1] Wear breathing apparatus and protective gloves.[1] Prevent spillage from entering drains or waterways.[1] Contain the spill and collect the recoverable product into labeled containers.[1]

Firefighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, normal protein foam, dry chemical, or carbon dioxide.[1][11]
- Specific Hazards: The liquid and vapor are highly flammable and may travel a considerable distance to an ignition source.[1] Containers may rupture violently if heated.[1] Combustion may produce toxic fumes of carbon monoxide and hydrogen fluoride.

- Firefighting Actions: Alert the fire department.[\[12\]](#) If it is safe to do so, remove containers from the fire area. Cool containers with water spray. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)



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Caption: Logical workflow for responding to a fire involving **2,4-Difluorotoluene**.

## Experimental Protocols

Understanding the methods used to determine safety data is crucial for risk assessment.

Flash Point Determination (Closed-Cup Method): The flash point of 15 °C for **2,4-Difluorotoluene** was determined using a closed-cup method.[\[3\]](#) This methodology is standard for volatile liquids.

- Principle: A sample of the liquid is heated in a closed container to control the vapor pressure. An ignition source is periodically introduced into the vapor space above the liquid.[\[13\]](#)[\[14\]](#)
- Methodology (e.g., Pensky-Martens Closed Cup Tester - ASTM D93):
  - A specific volume of the sample (e.g., 75 mL) is placed into the test cup.[\[15\]](#)
  - The sample is heated at a slow, constant rate while being stirred.[\[14\]](#)[\[15\]](#)
  - At regular temperature intervals, stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space.[\[14\]](#)[\[15\]](#)
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the sample to ignite with a distinct flash.[\[15\]](#)[\[16\]](#)
  - The final observed flash point is corrected for barometric pressure.[\[15\]](#)

Acute Oral Toxicity Testing (General Protocol - OECD 423): While specific LD50 data for **2,4-Difluorotoluene** is not readily available in the provided search results, the classification "Harmful if swallowed" (H302) implies toxicity.[\[1\]](#) The standard method for determining such a classification is outlined in OECD Test Guideline 423 (Acute Toxic Class Method).[\[17\]](#)

- Principle: This is a stepwise procedure using a minimal number of animals to obtain sufficient information on acute toxicity for classification.[\[17\]](#) The method uses fixed doses and ranks substances based on observed mortality or morbidity.[\[17\]](#)
- Methodology:
  - Dose Selection: Prior information on the substance's toxicity is used to select an appropriate starting dose from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).



[17]

- Administration: The substance is administered orally to a small group of animals (typically 3) of a single sex (usually females).[17]
- Observation: The animals are observed for a defined period (e.g., 14 days) for signs of toxicity, morbidity, and mortality.[17]
- Stepwise Procedure: The outcome of the first step determines the next action. If mortality is observed, the test is repeated at a lower dose level. If no mortality is observed, the test proceeds to a higher dose level. This process continues until a reliable classification can be made.[17]

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- To cite this document: BenchChem. [hazards and safety precautions for 2,4-Difluorotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202308#hazards-and-safety-precautions-for-2-4-difluorotoluene]

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